

Essential Safety and Operational Guidance for Handling Methyl 4,6-dibromonicotinate

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Compound of Interest

Compound Name: Methyl 4,6-dibromonicotinate

Cat. No.: B569973

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This document provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Methyl 4,6-dibromonicotinate**. The following procedural guidance is designed to ensure safe operational workflow and proper disposal, fostering a secure laboratory environment.

Disclaimer: A specific Safety Data Sheet (SDS) for **Methyl 4,6-dibromonicotinate** (CAS No. 73395-13-8) was not available at the time of this writing. The information provided is based on safety data for structurally similar compounds, such as Methyl 4,6-dichloronicotinate and other brominated pyridine derivatives, as well as general principles of laboratory safety for handling halogenated organic compounds. A conservative approach to handling is strongly advised.

Quantitative Data Summary

The following table summarizes key physical and chemical properties based on available information for analogous compounds. These values should be considered estimates and handled with appropriate caution.

Property	Value
Physical State	Solid (Expected)
Appearance	White to off-white solid (Expected)
Molecular Formula	C ₇ H ₅ Br ₂ NO ₂
Molecular Weight	294.93 g/mol
Melting Point/Range	Not available. Handle as a stable solid.
Boiling Point/Range	Not applicable (Expected to decompose)
Solubility	Soluble in organic solvents (e.g., DMSO, DMF). Insoluble in water.

Hazard Identification and Precautionary Measures

Based on analogous compounds, **Methyl 4,6-dibromonicotinate** is expected to be harmful if swallowed, cause skin irritation, and result in serious eye irritation. It may also cause respiratory irritation.[\[1\]](#)[\[2\]](#)

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[\[3\]](#)
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[\[3\]](#)
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[\[3\]](#)
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[\[3\]](#)

Personal Protective Equipment (PPE)

A comprehensive PPE plan is the first line of defense against chemical exposure. The following table outlines the required PPE for handling **Methyl 4,6-dibromonicotinate**.

Protection Type	Specification	Rationale
Eye Protection	Chemical safety goggles meeting ANSI Z87.1 standards. A face shield should be worn for splash hazards.[4]	Protects against splashes and airborne particles that can cause serious eye irritation.[5]
Hand Protection	Chemical-resistant gloves (e.g., nitrile or neoprene).[6] Inspect gloves for integrity before each use.[7]	Prevents skin contact, which can cause irritation.[5]
Body Protection	A flame-resistant laboratory coat, long pants, and closed-toe shoes are mandatory.[4][8]	Minimizes the risk of accidental skin exposure.[5]
Respiratory Protection	Use in a well-ventilated area, preferably within a chemical fume hood.[6][8] A NIOSH-approved respirator may be necessary for handling large quantities or in case of inadequate ventilation.[5]	Prevents inhalation of dust or vapors, which can cause respiratory tract irritation.[5]

Operational and Disposal Plans

Adherence to a strict operational workflow and a clearly defined disposal plan is critical for safety and environmental compliance.

Step-by-Step Handling Protocol:

- Preparation and Engineering Controls:
 - Ensure a chemical fume hood is operational and certified.[6]
 - Verify that an emergency eyewash station and safety shower are accessible and unobstructed.[5]

- Designate a specific area within the fume hood for handling the compound to contain potential spills.
- Donning Personal Protective Equipment:
 - Before handling, put on all required PPE as specified in the table above.
- Handling the Compound:
 - Conduct all weighing and transfers of the solid compound within a chemical fume hood to control dust and vapors.[5]
 - Use compatible tools (e.g., stainless steel spatula).
 - Keep containers tightly closed when not in use to prevent the release of vapors.[6]
- Emergency Procedures:
 - In case of skin contact: Immediately wash the affected area with plenty of soap and water. [3] Remove contaminated clothing.
 - In case of eye contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally.[3] Seek immediate medical attention.
 - In case of inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.[9]
 - In case of ingestion: Do NOT induce vomiting. Rinse the mouth with water. Seek immediate medical attention.[9]

Spill Management:

- For small spills, carefully sweep up the solid material, avoiding dust generation, and place it in a sealed, labeled container for disposal.
- Ventilate the area and wash the spill site after material pickup is complete.

Disposal Plan:

Proper disposal of **Methyl 4,6-dibromonicotinate** and its contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

- **Waste Collection:** Collect all waste material, including unused compound and any contaminated disposables (e.g., gloves, weighing paper), in a clearly labeled, sealed, and compatible waste container.[\[5\]](#)[\[10\]](#)
- **Waste Treatment and Disposal:** Waste containing **Methyl 4,6-dibromonicotinate** should be treated as hazardous waste.[\[11\]](#) Consult with your institution's environmental health and safety (EHS) department for specific disposal protocols.[\[5\]](#)[\[10\]](#) Chemical incineration with a suitable combustible solvent is often the preferred method.[\[10\]](#) Do not dispose of down the drain or in regular trash.[\[11\]](#)

Experimental Workflow Diagram

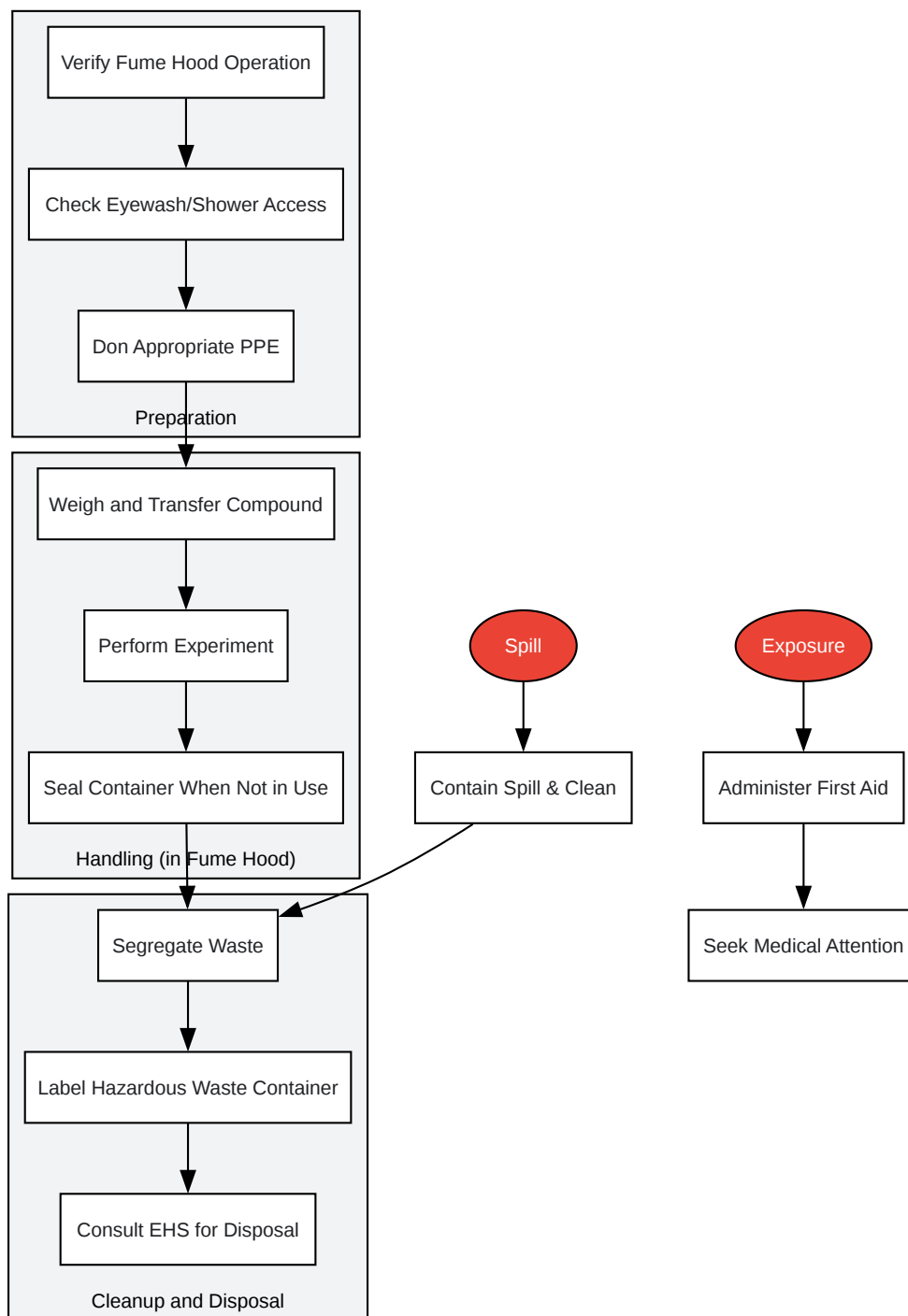


Figure 1. Safe Handling and Disposal Workflow for Methyl 4,6-dibromonicotinate

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Caption: Safe Handling and Disposal Workflow.

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